2-(Hydroxymethyl)-4-propylphenol structure and synthesis

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)-4-propylphenol*
CAS No.:	*29922-45-0*
Cat. No.:	*B2857558*

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Topic: **2-(Hydroxymethyl)-4-propylphenol**: Structural Profile and Synthetic Methodology Content Type: Technical Whitepaper Audience: Organic Chemists, Polymer Scientists, and Drug Discovery Researchers

Executive Summary

2-(Hydroxymethyl)-4-propylphenol (CAS: 29922-45-0) is a functionalized phenolic intermediate critical in two distinct fields: lignin valorization studies and phenolic resin engineering. Structurally, it represents a "blocked" phenol where the para-position is occupied by a propyl chain, forcing electrophilic substitution to occur exclusively at the ortho-positions. This structural constraint makes it an ideal model compound for studying the formation of ortho-ortho methylene linkages in Novolac/Resol resins and for simulating

-5 lignin substructures during biomass degradation studies.

This guide provides a rigorous technical analysis of the molecule, detailing a controlled synthesis protocol designed to maximize the yield of the mono-hydroxymethylated product while suppressing the formation of unwanted dimethylol derivatives and methylene-bridged oligomers.

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Chemical Profile & Structural properties

Property	Data
IUPAC Name	2-(Hydroxymethyl)-4-propylphenol
Common Names	2-Hydroxy-5-propylbenzyl alcohol; 4-Propylsalicyl alcohol
CAS Number	29922-45-0
Molecular Formula	
Molecular Weight	166.22 g/mol
Physical State	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in alcohols, acetone, ethyl acetate, chloroform; sparingly soluble in water.
Key Reactivity	Highly susceptible to self-condensation via quinone methide intermediates upon heating or acid catalysis.

Synthetic Strategy: The Lederer-Manasse Reaction

The most robust route to **2-(hydroxymethyl)-4-propylphenol** is the Lederer-Manasse reaction, utilizing a base-catalyzed aldol-type addition of formaldehyde to 4-propylphenol.

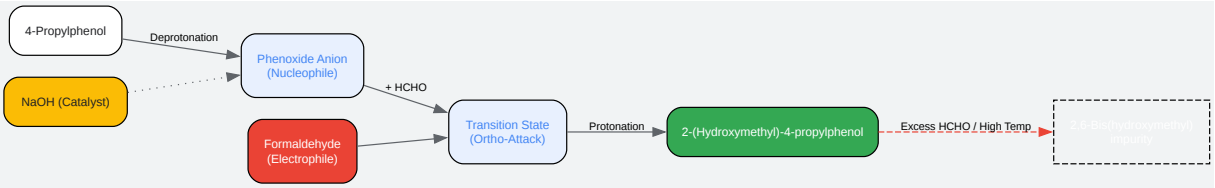
Mechanistic Pathway

The reaction proceeds via an electrophilic aromatic substitution where the phenoxide anion acts as the nucleophile attacking the carbonyl carbon of formaldehyde. Because the para-position is blocked by the propyl group, substitution is directed exclusively to the ortho-position.

Critical Control Point: The reaction must be stopped at the mono-hydroxymethyl stage. Excess formaldehyde or elevated temperatures will lead to the formation of 2,6-bis(hydroxymethyl)-4-propylphenol or methylene-bridged dimers (resins).

Reaction Mechanism Diagram

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Figure 1: Mechanistic pathway for the base-catalyzed hydroxymethylation of 4-propylphenol.

Experimental Protocol

Objective: Synthesis of **2-(hydroxymethyl)-4-propylphenol** with >90% mono-substitution selectivity.

Reagents:

- 4-Propylphenol (1.0 eq)[1]
- Formaldehyde (37% aq.[2] solution, 1.05 eq)
- Sodium Hydroxide (10% aq. solution, 1.1 eq)
- Solvent: Water/Ethanol (1:1 v/v) to ensure homogeneity if starting phenol is insoluble in pure water.
- Quenching Acid: Dilute Acetic Acid or HCl (1M).

Step-by-Step Methodology:

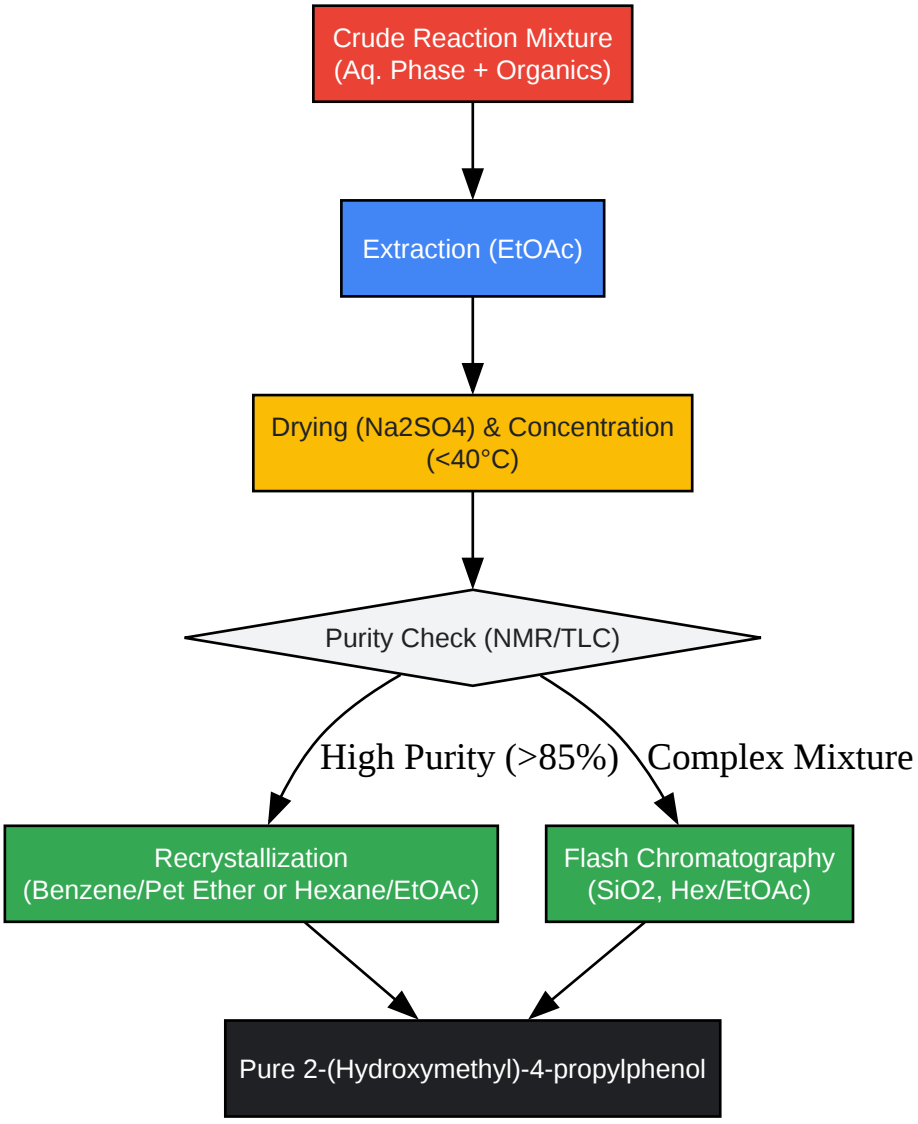
- Solubilization: In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-propylphenol in the minimum amount of ethanol needed for solvation. Add the 10% NaOH solution. The solution should turn yellow/orange due to phenoxide formation.

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- Temperature Control: Cool the reaction mixture to 0–5°C using an ice bath. Rationale: Low temperature kinetically favors the mono-addition and suppresses the formation of the di-substituted product and self-condensation.
- Addition: Dropwise add the formaldehyde solution over 30 minutes. Maintain temperature below 10°C.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 24–48 hours.
  - Monitoring: Monitor via TLC (Solvent: Hexane/Ethyl Acetate 7:3). The starting material ( ) will disappear, and a lower spot (product,) will appear.
- Quenching: Cool the mixture back to 0°C. Neutralize carefully with dilute acetic acid until pH 6-7.
  - Note: Do not acidify strongly (pH < 4), as this catalyzes the condensation of the benzylic alcohol into methylene-bridged dimers (resol formation).
- Extraction: Extract the aqueous mixture with Ethyl Acetate ( ). Wash combined organics with brine, dry over anhydrous , and concentrate in vacuo at low temperature (<40°C).

Purification Workflow Diagram

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Figure 2: Purification logic flow. Thermal sensitivity dictates low-temperature handling.

Characterization & Data Analysis

The product is identified by the appearance of the hydroxymethyl group signals and the shift in the aromatic proton pattern.

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Spectroscopic Method	Diagnostic Signal	Interpretation
NMR (CDCl)	4.75 - 4.85 ppm (s, 2H)	Benzylic : The key indicator of successful hydroxymethylation.
NMR (CDCl)	6.8 - 7.1 ppm (m, 3H)	Aromatic Region: Pattern changes from symmetric AA'BB' (starting material) to ABC (1,2,4-substituted ring).
NMR (CDCl)	0.9 (t), 1.6 (m), 2.5 (t)	Propyl Chain: Remains largely unchanged, confirming the alkyl group is intact.
IR Spectroscopy	3200–3400 cm (Broad)	O-H Stretch: Indicates both phenolic and aliphatic hydroxyl groups.
IR Spectroscopy	~1000–1050 cm	C-O Stretch: Primary alcohol ( ).

Stability Note: This compound is thermally unstable. In the presence of acid or heat, it dehydrates to form a quinone methide, which rapidly reacts with other phenol molecules to form methylene bridges. Store at -20°C under inert atmosphere.

References

- Lederer-Manasse Reaction Mechanism: "Reaction of Formaldehyde with Phenols: A Computational Chemistry Study." USDA Forest Products Laboratory. Available at:
- Synthesis of Lignin Model Compounds: "Synthetic Procedure of 2-(1-(4-hydroxy-3-methoxyphenyl)propan-2-yl)-6-methoxy-4-propylphenol." ResearchGate. Available at:
- Phenolic Resin Chemistry: "Mechanism of Base-Catalyzed Resorcinol-Formaldehyde Condensation." MDPI Polymers. Available at:

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- NMR Data for Propylphenols: "4-Propylphenol Spectral Data." NIST Chemistry WebBook.[3] Available at:

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Sources

- 1. 4-Propylphenol(645-56-7) 1H NMR [m.chemicalbook.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 2-Methyl-4-propylphenol [webbook.nist.gov]
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